

# Biological Activity Data of Tricosane

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## Compound Focus: Tricosane

CAS No.: 638-67-5

Cat. No.: S564978

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Activity Type	Assay/Method	Key Result (IC <sub>50</sub> or MIC)	Comparative Notes
Antibacterial	Disk diffusion & microdilution	Not specified	Shows activity against Gram-positive bacteria ( <i>Staphylococcus aureus</i> , <i>Listeria monocytogenes</i> ); less effective against Gram-negative strains [1].
Antioxidant	FRAP (Ferric Reducing Antioxidant Power)	IC <sub>50</sub> ~57.93-59.96 µg/mL (for active components)	Tricosane itself was less active; carvacrol and menthol were most active in this assay [1].
	DPPH & ABTS radical scavenging	Low activity	The essential oil (CEEEO) showed potent activity, not tricosane alone [1].
Antidiabetic	α-Amylase inhibition	IC <sub>50</sub> = 385.26 µg/mL	Shows moderate inhibition; CEEEO essential oil was significantly more potent (IC <sub>50</sub> = 168.62 µg/mL) [1].
	α-Glucosidase inhibition	IC <sub>50</sub> = 192.30 µg/mL	Shows moderate inhibition; CEEEO essential oil was significantly more potent (IC <sub>50</sub> = 87.18 µg/mL) [1].

Activity Type	Assay/Method	Key Result (IC <sub>50</sub> or MIC)	Comparative Notes
Dermatoprotective	Elastase inhibition	IC <sub>50</sub> = 145.26 ± 4.62 µg/mL	Less active than CEEO and menthol in protecting skin against enzyme degradation [1].

## Experimental Protocols for Cited Activities

For researchers looking to replicate or build upon these findings, here are the key methodological details.

### Protocol 1: Antibacterial Activity Assessment [1]

- **Objective:** Determine the minimum inhibitory and bactericidal concentrations (MIC/MBC).
- **Methodology:**
  - **Bacterial Strains:** Use reference strains like *Staphylococcus aureus* (ATCC 29213) and *Listeria monocytogenes* (ATCC 13932) for Gram-positive testing.
  - **Sample Preparation:** Dissolve **tricosane** in a suitable solvent like methanol or DMSO.
  - **Inoculum Preparation:** Adjust bacterial suspension to approximately 10<sup>5</sup> to 10<sup>6</sup> CFU/mL.
  - **Microdilution:** Serially dilute the compound in a 96-well plate containing Mueller-Hinton broth. Add bacterial inoculum.
  - **Incubation:** Incubate plates at 30°C for 18-24 hours.
  - **MIC Determination:** The lowest concentration showing no visible growth is the MIC.
  - **MBC Determination:** Sub-culture from wells with no growth onto agar plates. The MBC is the lowest concentration killing ≥99.9% of the initial inoculum.

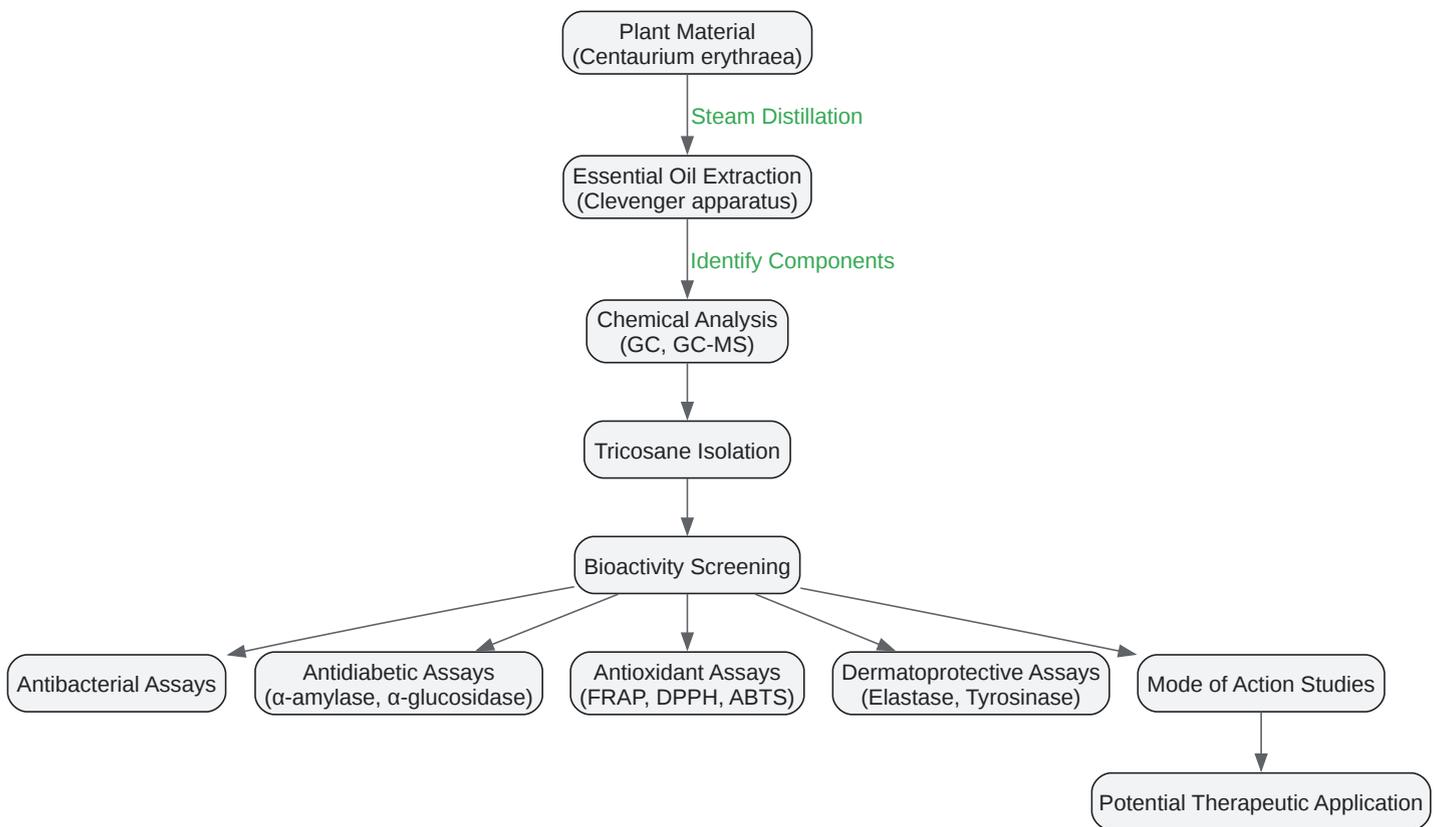
### Protocol 2: Antidiabetic Activity (Enzyme Inhibition) [1]

- **Objective:** Measure the inhibition of α-amylase and α-glucosidase enzymes.
- **Methodology:**
  - **Reagents:** α-Amylase (from *Bacillus licheniformis*), α-glucosidase (from *Saccharomyces cerevisiae*), and substrate (e.g., starch for α-amylase, p-nitrophenyl-α-D-glucopyranoside for α-glucosidase).
  - **Reaction Mixture:**
    - **Test:** Enzyme + **tricosane** (various concentrations) + substrate.

- **Control:** Enzyme + substrate (no inhibitor).
- **Blank: Tricosane** + substrate (no enzyme).
- **Incubation:** Incubate at 37°C for 30 minutes.
- **Reaction Stop & Measurement:**
  - **α-Amylase:** Stop with dinitrosalicylic acid, measure absorbance at 540 nm.
  - **α-Glucosidase:** Stop with Na<sub>2</sub>CO<sub>3</sub>, measure absorbance at 405 nm.
- **Calculation:** IC<sub>50</sub> is calculated from the concentration causing 50% enzyme inhibition.

## Research Applications & Workflow

**Tricosane** is investigated both as a pure compound and as a constituent of plant essential oils. The following diagram illustrates a generalized research workflow from discovery to application testing.



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> **Tricosane** research workflow from plant extraction to bioactivity screening

## Key Research Context

- **Natural Source:** **Tricosane** is frequently identified as a significant component in the essential oils of various medicinal plants, notably *Centaurium erythraea*, where it is classified among the main chemotypes alongside menthol and carvacrol [1] [2].
- **Research Status:** Current evidence suggests **tricosane's** effects are **moderate compared to its essential oil source**, indicating potential synergistic actions with other compounds [1]. Most data comes from *in vitro* studies; *in vivo* and clinical data are needed to confirm therapeutic potential.

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## References

1. Biological activities of Centaurium erythraea and its main ... [amb-express.springeropen.com]
2. Tricosane - an overview | ScienceDirect Topics [sciencedirect.com]

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